

Application Notes and Protocols: (Diacetoxyiodo)benzene for Vicinal Diol Cleavage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Diacetoxyiodo)benzene

Cat. No.: B116549

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(Diacetoxyiodo)benzene, also known as phenyliodine(III) diacetate (PIDA), is a hypervalent iodine reagent that serves as a mild and efficient oxidizing agent for the cleavage of vicinal diols (1,2-diols) into their corresponding aldehydes and ketones. This reaction offers a valuable alternative to traditional methods that often employ toxic heavy metals like lead or strong oxidants. The oxidative cleavage with **(diacetoxyiodo)benzene** proceeds under mild conditions, typically at ambient temperature, with high yields and clean reaction profiles. This application note provides a comprehensive overview of the use of **(diacetoxyiodo)benzene** for vicinal diol cleavage, including its mechanism, substrate scope, a detailed experimental protocol, and a comparison with other common reagents.

Introduction

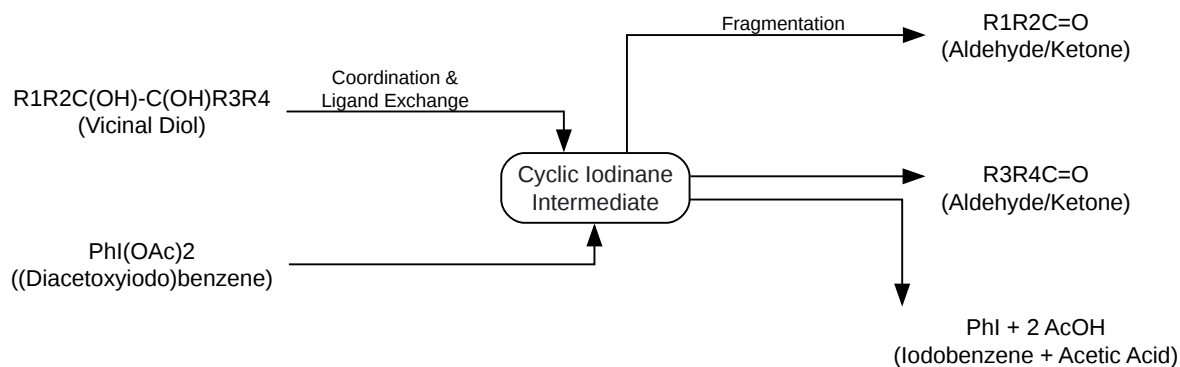
The oxidative cleavage of the carbon-carbon bond in vicinal diols is a fundamental transformation in organic synthesis, providing access to valuable carbonyl compounds.^[1] This reaction is crucial in various applications, including the structural elucidation of natural products, degradation of sugars, and the synthesis of complex molecules in the pharmaceutical industry. While classic reagents like lead tetraacetate (Criegee oxidation) and periodic acid

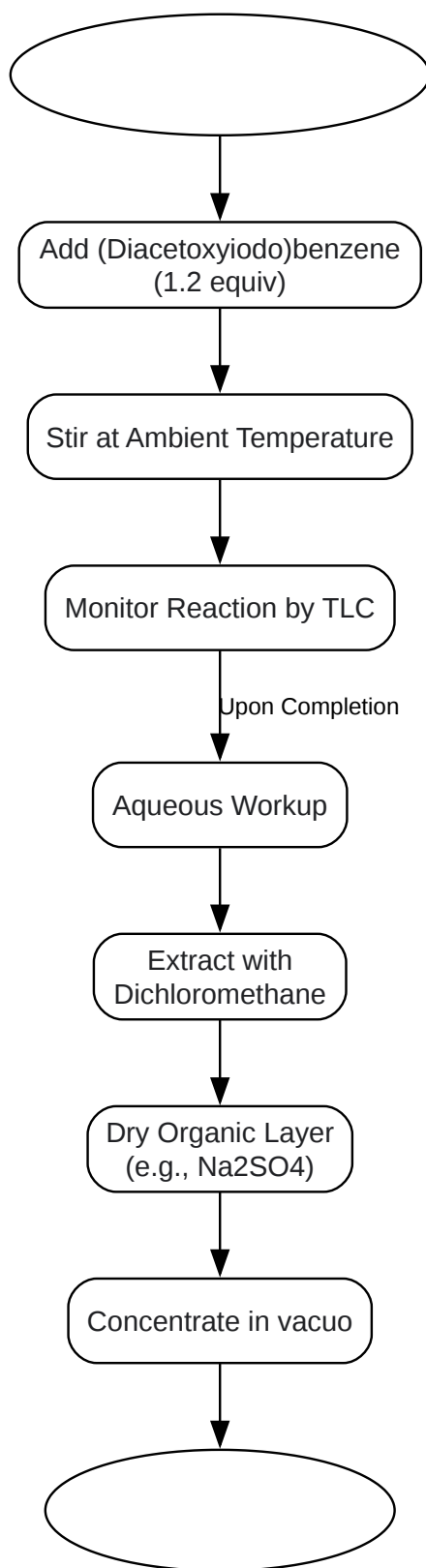
(Malaprade reaction) are effective, they present significant drawbacks, such as the high toxicity of lead compounds and the potential for over-oxidation or side reactions.[1][2]

(Diacetoxyiodo)benzene has emerged as a superior alternative due to its low toxicity, ready availability, and ease of handling.[3] Reactions are typically performed in common organic solvents like dichloromethane, and the byproducts, iodobenzene and acetic acid, are easily removed during workup.

Reaction Mechanism

The cleavage of vicinal diols by **(diacetoxyiodo)benzene** is believed to proceed through a cyclic intermediate, analogous to the mechanism of the Criegee oxidation.[1] The reaction is initiated by the coordination of the diol to the hypervalent iodine center, followed by the displacement of acetate ligands to form a cyclic iodonane intermediate. This intermediate then undergoes a concerted fragmentation, leading to the cleavage of the C-C bond and the formation of two carbonyl groups. The iodine is reduced from I(III) to I(I) in the form of iodobenzene.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. An expedient procedure for the oxidative cleavage of olefinic bonds with $\text{PhI}(\text{OAc})_2$, NMO, and catalytic OsO_4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. An Expedient Procedure for the Oxidative Cleavage of Olefinic Bonds with $\text{PhI}(\text{OAc})_2$, NMO, and Catalytic OsO_4 - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: (Diacetoxiyodo)benzene for Vicinal Diol Cleavage]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b116549#diacetoxiyodo-benzene-as-a-reagent-for-vicinal-diol-cleavage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com